

Application Notes and Protocols for Dihydrazine Sulfate in Gravimetric Analysis

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Compound of Interest

Compound Name: Dihydrazine sulfate

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These application notes provide a comprehensive overview of the use of **dihydrazine sulfate** and related hydrazine compounds in gravimetric analysis, with a focus on the quantitative determination of specific metals. While **dihydrazine sulfate** is noted for its role in the gravimetric estimation of nickel, cobalt, and cadmium, detailed, standardized protocols are not widely available in contemporary literature. However, a specific method for the gravimetric determination of cadmium as cadmium hydrazine iodide has been documented. This document provides the detailed protocol for this procedure, alongside general principles and established methods for nickel and cobalt for comparative purposes.

Gravimetric Determination of Cadmium as Cadmium Hydrazine Iodide

This method relies on the precipitation of cadmium in the form of a complex salt, cadmium hydrazine iodide ($\text{Cd}(\text{N}_2\text{H}_4)\text{I}_2$), which has a definite and stable composition suitable for gravimetric analysis.

Objective: To determine the concentration of cadmium in a sample by precipitating it as cadmium hydrazine iodide and measuring its mass.

Materials:

- Cadmium-containing sample solution

- **Dihydrazine sulfate** ($(\text{N}_2\text{H}_5)_2\text{SO}_4$) or Hydrazine hydrate ($\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$)
- Potassium iodide (KI)
- Dilute sulfuric acid (H_2SO_4)
- Ethanol
- Deionized water
- Gooch crucible or sintered glass crucible
- Drying oven
- Desiccator
- Analytical balance

Procedure:

- **Sample Preparation:** Accurately weigh a suitable amount of the cadmium-containing sample and dissolve it in a minimal amount of dilute sulfuric acid. Dilute the solution with deionized water.
- **Precipitation:**
 - To the acidic cadmium solution, add a solution of potassium iodide (KI) in excess.
 - Slowly add a solution of **dihydrazine sulfate** or hydrazine hydrate dropwise with constant stirring. The formation of a white, crystalline precipitate of cadmium hydrazine iodide will be observed.
 - Continue the addition of the hydrazine solution until no further precipitation is observed.
- **Digestion:** Gently heat the solution containing the precipitate to about 60-70°C for 30 minutes. This process, known as digestion, encourages the formation of larger, more easily filterable crystals and reduces impurities.

- Filtration:
 - Allow the precipitate to cool and settle.
 - Filter the precipitate through a pre-weighed Gooch or sintered glass crucible.
 - Wash the precipitate several times with a cold, dilute solution of potassium iodide and hydrazine, followed by a final wash with ethanol to remove excess water.
- Drying and Weighing:
 - Dry the crucible containing the precipitate in an oven at 105-110°C until a constant weight is achieved.
 - Cool the crucible in a desiccator before each weighing to prevent the absorption of atmospheric moisture.
 - Record the final, constant weight of the crucible and precipitate.

Calculation:

The percentage of cadmium in the original sample can be calculated using the following formula:

$$\% \text{ Cd} = [(\text{Weight of Precipitate (g)} \times \text{Gravimetric Factor}) / \text{Weight of Sample (g)}] \times 100$$

$$\text{Gravimetric Factor} = (\text{Atomic Weight of Cd} / \text{Molecular Weight of Cd(N}_2\text{H}_4\text{)I}_2)$$

The following table structure should be used to record and compare experimental data:

Sample ID	Weight of Sample (g)	Weight of Crucible (g)	Weight of Crucible + Precipitate (g)	Weight of Precipitate (g)	% Cadmium (w/w)
Sample 1					
Sample 2					
Sample 3					

Gravimetric Determination of Nickel and Cobalt: Comparative Protocols

While specific, validated protocols for the use of **dihydrazine sulfate** as a primary precipitant for nickel and cobalt are not readily found, established gravimetric methods for these metals exist and are provided here for context and comparison.

This is a highly selective and accurate standard method.

Protocol:

- Sample Preparation: Dissolve a weighed amount of the nickel-containing sample in dilute hydrochloric acid.
- Precipitation:
 - Heat the solution to 60-80°C.
 - Add an alcoholic solution of dimethylglyoxime (1% w/v) in slight excess.
 - Slowly add dilute ammonia solution with constant stirring until the solution is slightly alkaline (a faint smell of ammonia should be present). A characteristic scarlet red precipitate of nickel dimethylglyoximate ($\text{Ni}(\text{C}_4\text{H}_7\text{N}_2\text{O}_2)_2$) will form.[\[1\]](#)
- Digestion: Keep the solution at 60°C for about 30 minutes to allow the precipitate to fully form and crystallize.

- Filtration: Filter the hot solution through a pre-weighed filtering crucible.
- Washing: Wash the precipitate with cold deionized water until free of chloride ions.
- Drying and Weighing: Dry the precipitate at 110-120°C to a constant weight. Cool in a desiccator and weigh.

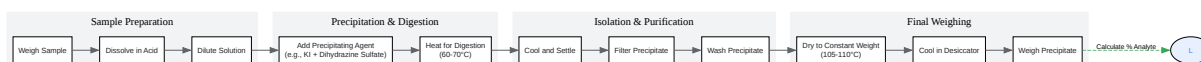
A common method for cobalt involves precipitation as cobalt(II) α -nitroso- β -naphtholate.

Protocol:

- Sample Preparation: Prepare a slightly acidic solution of the cobalt-containing sample.
- Precipitation:
 - Heat the solution to boiling.
 - Add a solution of α -nitroso- β -naphthol in acetic acid. A brick-red precipitate of the cobalt complex will form.
- Digestion: Allow the precipitate to stand for a few hours.
- Filtration and Washing: Filter the precipitate and wash it with hot dilute hydrochloric acid, followed by hot water.
- Ignition and Weighing: Ignite the precipitate in a porcelain crucible to convert it to cobalt(III) oxide (Co_3O_4) and weigh.

Visualizations

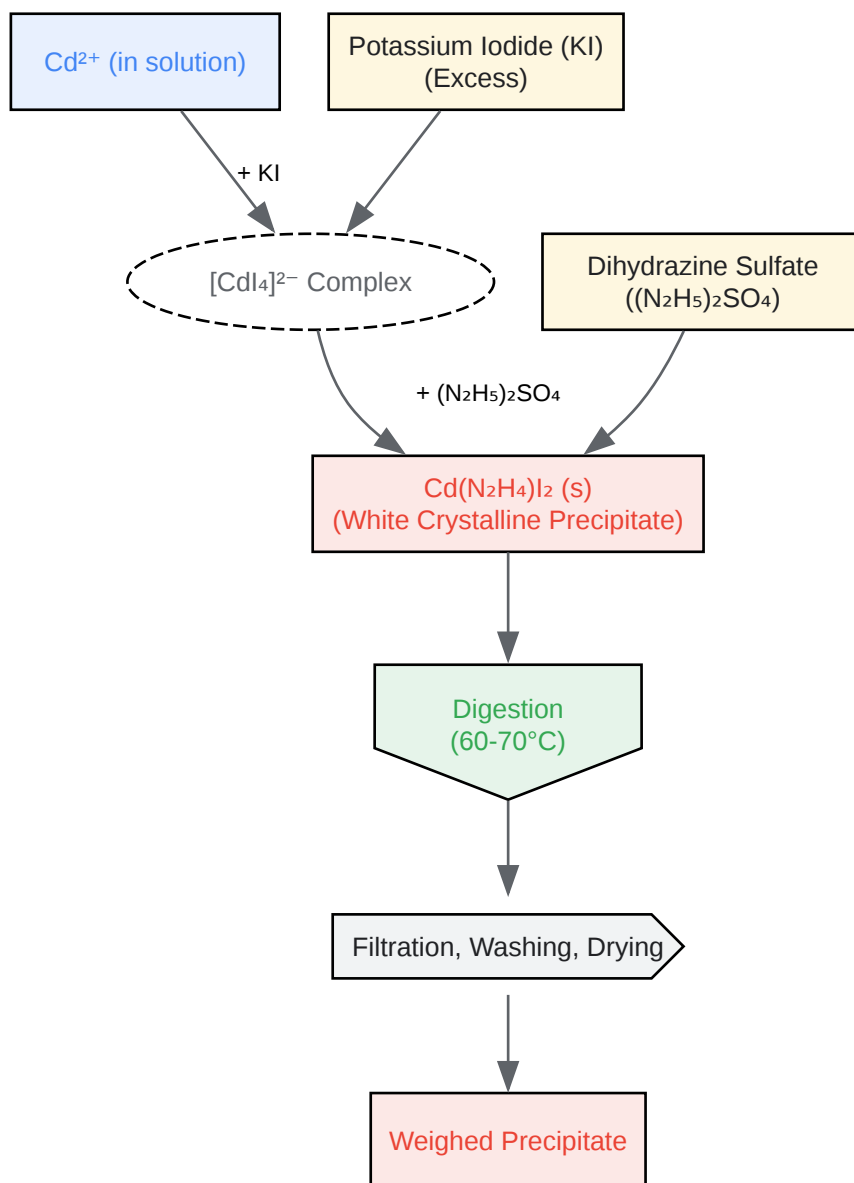
Experimental Workflow for Gravimetric Analysis



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Caption: General workflow for a typical gravimetric analysis procedure.

Logical Relationship in Precipitation of Cadmium Hydrazine Iodide

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Caption: Logical steps in the precipitation of cadmium as cadmium hydrazine iodide.

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References

- 1. zchoiact.put.poznan.pl [zchoiact.put.poznan.pl]
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